

Holmium in Holmium Chloride: An Electron Configuration Analysis

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Compound of Interest

Compound Name: *Holmium;chloride*

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In the compound holmium chloride, holmium exists in its +3 oxidation state, resulting in an electron configuration of $[\text{Xe}] 4f^{10}$ for the holmium(III) ion (Ho^{3+}). This configuration arises from the loss of three valence electrons from the neutral holmium atom.

A neutral holmium (Ho) atom, with atomic number 67, has an electron configuration of $[\text{Xe}] 4f^{11} 6s^2$.^{[1][2]} Holmium is a lanthanide, a series of elements known for commonly exhibiting a +3 oxidation state in compounds.^{[1][3][4]} In forming holmium chloride (HoCl_3), holmium reacts with chlorine, a halogen that typically has an oxidation state of -1.^{[5][6][7]} To achieve a stable ionic compound, the holmium atom loses three electrons to form the Ho^{3+} cation.

The process of ionization involves the removal of electrons from the outermost shells first. For holmium, the two electrons in the 6s orbital are removed, followed by one electron from the 4f orbital. This results in the final electron configuration for the Ho^{3+} ion:

| Species | Electron Configuration |
|---------------------------------------|----------------------------|
| Neutral Holmium (Ho) | $[\text{Xe}] 4f^{11} 6s^2$ |
| Holmium(III) ion (Ho^{3+}) | $[\text{Xe}] 4f^{10}$ |

This +3 oxidation state is the most common and stable for holmium in its compounds.^{[1][3][4]}

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